

In-Depth Technical Guide: Safety Data Sheet for Fosenopril-d7

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Compound of Interest

Compound Name: Fosfenopril-d7

Cat. No.: B12413101

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data, chemical properties, and biological mechanism of Fosenopril-d7. The information is intended to support researchers, scientists, and drug development professionals in the safe handling and informed use of this stable isotope-labeled internal standard.

Chemical and Physical Properties

Fosenopril-d7 is the deuterated form of Fosenopril, an angiotensin-converting enzyme (ACE) inhibitor. The deuterium labeling makes it suitable for use as an internal standard in analytical applications, particularly in liquid chromatography-mass spectrometry (LC-MS) for the quantification of Fosenopril.^[1]

Property	Value	Reference
CAS Number	1217819-83-4	[1][2]
Chemical Formula	C ₃₀ H ₃₈ D ₇ NO ₇ P	[2]
Molecular Weight	592.7 g/mol	[2]
Appearance	White to off-white solid	
Solubility	Soluble in DMSO and Methanol	
Storage	Store at -20°C	

Safety and Handling

The following safety and handling information is derived from the Safety Data Sheet (SDS) for Fosenopril-d7.

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Reproductive Toxicity	2	H361: Suspected of damaging fertility or the unborn child

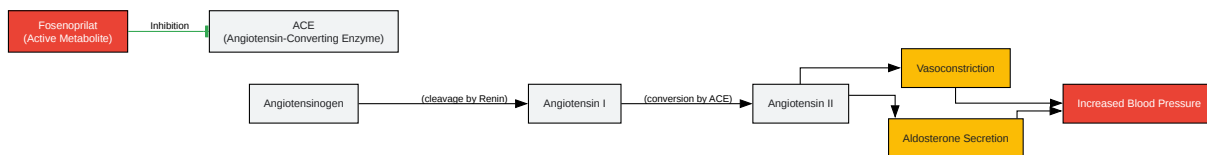
Precautionary Measures and First Aid

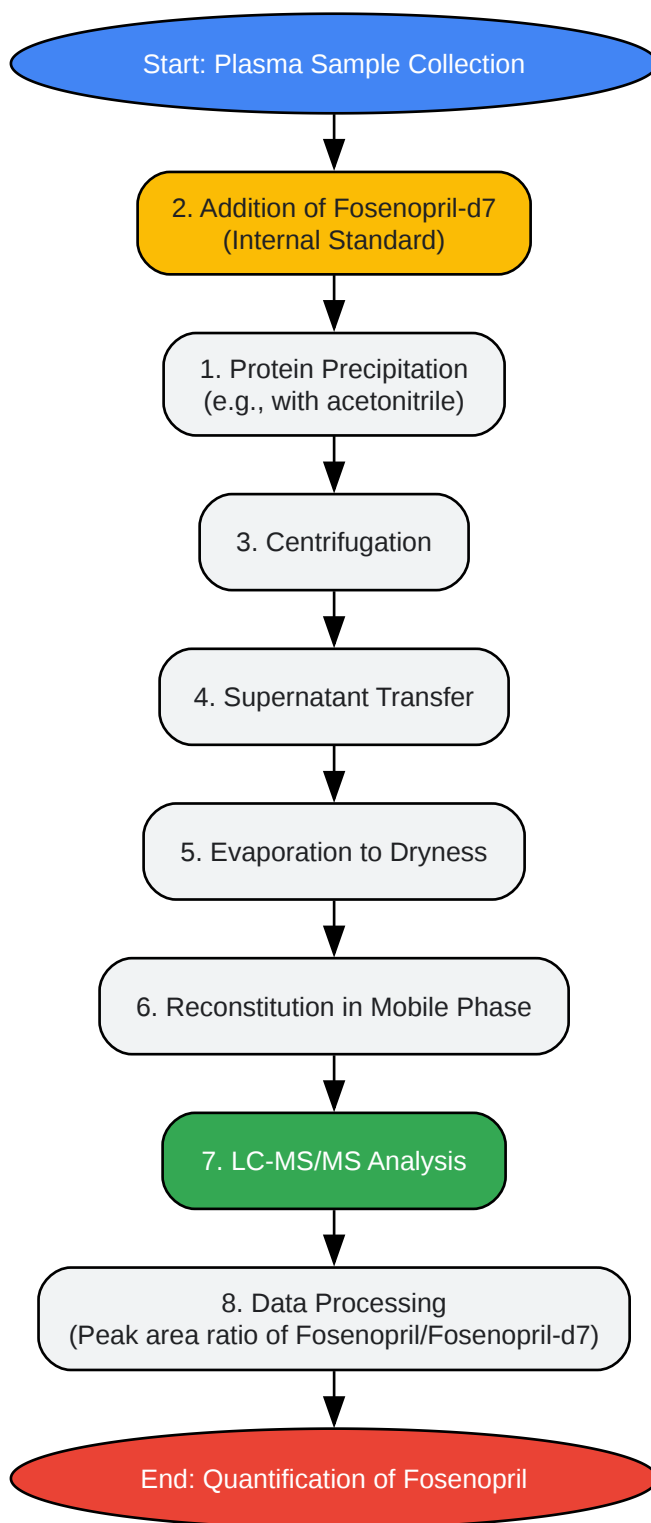
Precautionary Statement	Description	First Aid Measures
P201	Obtain special instructions before use.	-
P202	Do not handle until all safety precautions have been read and understood.	-
P264	Wash skin thoroughly after handling.	-
P280	Wear protective gloves/protective clothing/eye protection/face protection.	-
P302+P352	IF ON SKIN: Wash with plenty of soap and water.	If skin irritation occurs: Get medical advice/attention. Take off contaminated clothing and wash it before reuse.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	If eye irritation persists: Get medical advice/attention.
P308+P313	IF exposed or concerned: Get medical advice/attention.	-
P405	Store locked up.	-
P501	Dispose of contents/container in accordance with local/regional/national/international regulations.	Ensure compliance with all applicable waste disposal regulations.

Mechanism of Action: Inhibition of the Renin-Angiotensin-Aldosterone System (RAAS)

Fosinopril is a prodrug that is hydrolyzed in the body to its active metabolite, fosinoprilat. Fosinoprilat is a potent inhibitor of the angiotensin-converting enzyme (ACE). ACE plays a crucial role in the Renin-Angiotensin-Aldosterone System (RAAS), a key regulator of blood pressure and cardiovascular function.

By inhibiting ACE, fosinoprilat prevents the conversion of angiotensin I to angiotensin II. Angiotensin II is a powerful vasoconstrictor and also stimulates the release of aldosterone, which promotes sodium and water retention. The inhibition of angiotensin II production leads to vasodilation (widening of blood vessels) and reduced aldosterone secretion, resulting in a decrease in blood pressure.





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References

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